

BRL-42715 solution preparation for laboratory use

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Compound of Interest

Compound Name: BRL-42715

Cat. No.: B15564214

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Application Notes and Protocols for BRL-42715

For Researchers, Scientists, and Drug Development Professionals

Introduction

BRL-42715, also known as C6-(N1-methyl-1,2,3-triazolylmethylene)penem, is a potent, mechanism-based inhibitor of a broad spectrum of bacterial β -lactamases. These enzymes are a primary mechanism of bacterial resistance to β -lactam antibiotics. **BRL-42715** works by irreversibly acylating the serine residue in the active site of class A, C, and D β -lactamases, thereby inactivating the enzyme and restoring the efficacy of co-administered β -lactam antibiotics. It is a valuable tool for in vitro studies of antibiotic resistance and the development of new antibacterial therapies.

Physicochemical and Storage Information

Property	Data
Chemical Name	C6-(N1-methyl-1,2,3-triazolylmethylene)penem
CAS Number	102209-75-6
Molecular Formula	C ₁₀ H ₁₀ N ₄ O ₃ S
Molecular Weight	266.28 g/mol
Appearance	Solid powder
Storage (Powder)	Store at -20°C for up to 2 years.
Storage (DMSO Stock)	Store at 4°C for up to 2 weeks or at -80°C for up to 6 months.
Solubility	While explicit quantitative solubility data is not readily available, BRL-42715 is soluble in DMSO for the preparation of stock solutions. For aqueous buffers and culture media, it is recommended to first dissolve in a minimal amount of DMSO and then dilute to the final concentration.

Solution Preparation Protocols

Preparation of a 10 mg/mL Stock Solution in DMSO

Materials:

- **BRL-42715** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Protocol:

- Equilibrate the **BRL-42715** powder to room temperature before opening the vial to prevent condensation.
- Aseptically weigh the desired amount of **BRL-42715** powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the powder.
- Transfer the powder to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mg/mL (e.g., 1 mL for 10 mg of powder).
- Vortex the solution until the **BRL-42715** is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).

Preparation of Working Solutions

Protocol:

- Thaw a frozen aliquot of the **BRL-42715** stock solution at room temperature.
- Dilute the stock solution to the desired final concentration using the appropriate sterile aqueous buffer or microbiological broth (e.g., Mueller-Hinton Broth).
- Ensure that the final concentration of DMSO in the assay is low (typically $\leq 1\%$) to avoid solvent-induced effects on bacterial growth or enzyme activity.

Experimental Protocols

In Vitro β -Lactamase Inhibition Assay

This protocol is designed to determine the concentration of **BRL-42715** required to inhibit 50% of the activity of a purified β -lactamase (IC_{50}).

Materials:

- Purified β -lactamase enzyme
- **BRL-42715** working solutions
- Chromogenic β -lactamase substrate (e.g., nitrocefin)
- Assay buffer (e.g., 50 mM sodium phosphate buffer, pH 7.0)
- 96-well microplate
- Microplate reader

Protocol:

- Prepare serial dilutions of **BRL-42715** working solutions in the assay buffer.
- In a 96-well microplate, add the β -lactamase enzyme solution to each well.
- Add the **BRL-42715** dilutions to the corresponding wells and incubate for a predetermined time at the optimal temperature for the enzyme.
- Initiate the reaction by adding the chromogenic substrate (e.g., nitrocefin) to each well.
- Immediately measure the change in absorbance over time using a microplate reader at the appropriate wavelength for the substrate (e.g., 486 nm for nitrocefin).
- Calculate the initial reaction rates for each **BRL-42715** concentration.
- Plot the percentage of enzyme inhibition against the logarithm of the **BRL-42715** concentration and determine the IC_{50} value.

Minimum Inhibitory Concentration (MIC) Assay for Potentiation of β -Lactam Antibiotics

This protocol determines the MIC of a β -lactam antibiotic against a β -lactamase-producing bacterial strain in the presence and absence of a fixed concentration of **BRL-42715**.

Materials:

- β -lactamase-producing bacterial strain
- β -lactam antibiotic (e.g., amoxicillin)
- **BRL-42715** working solution
- Mueller-Hinton Broth (MHB)
- 96-well microplate
- Bacterial inoculum standardized to 0.5 McFarland

Protocol:

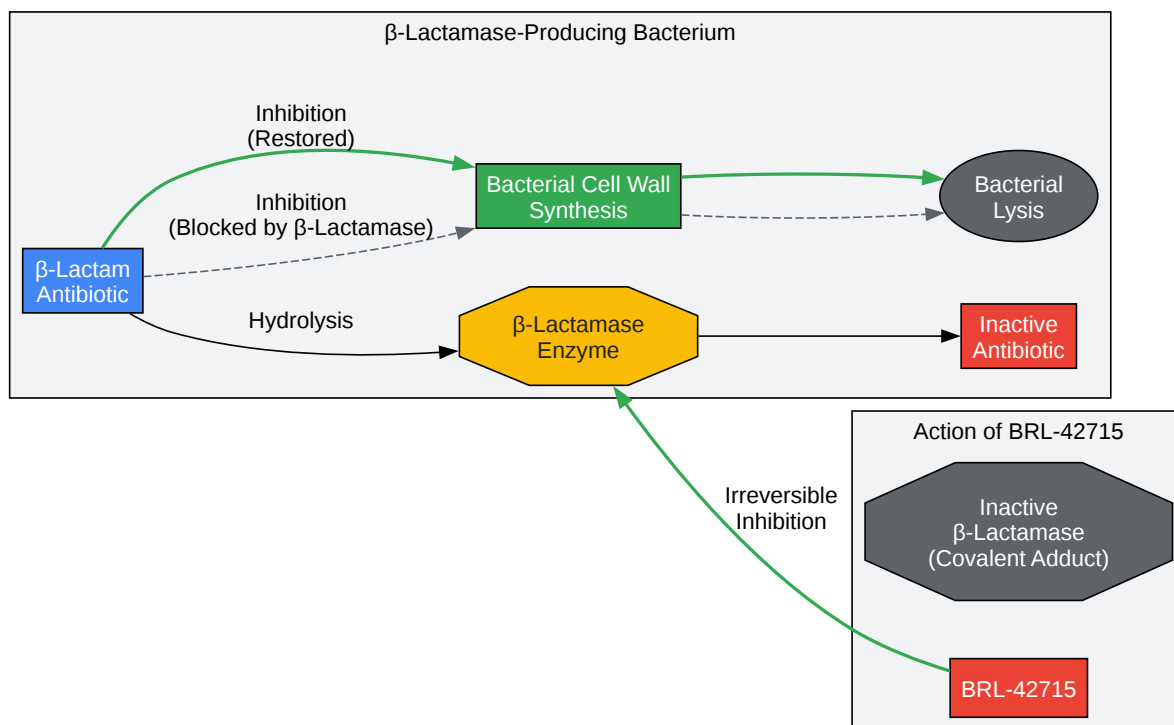
- Prepare a 96-well microplate with serial dilutions of the β -lactam antibiotic in MHB. Prepare two sets of plates.
- To one set of plates, add a fixed, sub-inhibitory concentration of **BRL-42715** to each well (e.g., 1 μ g/mL). The other set will serve as the control without the inhibitor.
- Prepare a bacterial inoculum equivalent to a 0.5 McFarland standard and dilute it to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- Inoculate all wells (except for sterility controls) with the bacterial suspension.
- Incubate the plates at 37°C for 16-20 hours.
- Determine the MIC, which is the lowest concentration of the antibiotic that completely inhibits visible bacterial growth.
- Compare the MIC of the antibiotic with and without **BRL-42715** to determine the potentiation effect. A significant reduction in the MIC in the presence of **BRL-42715** indicates effective β -lactamase inhibition.

Data Presentation

Table 1: In Vitro Efficacy of **BRL-42715**

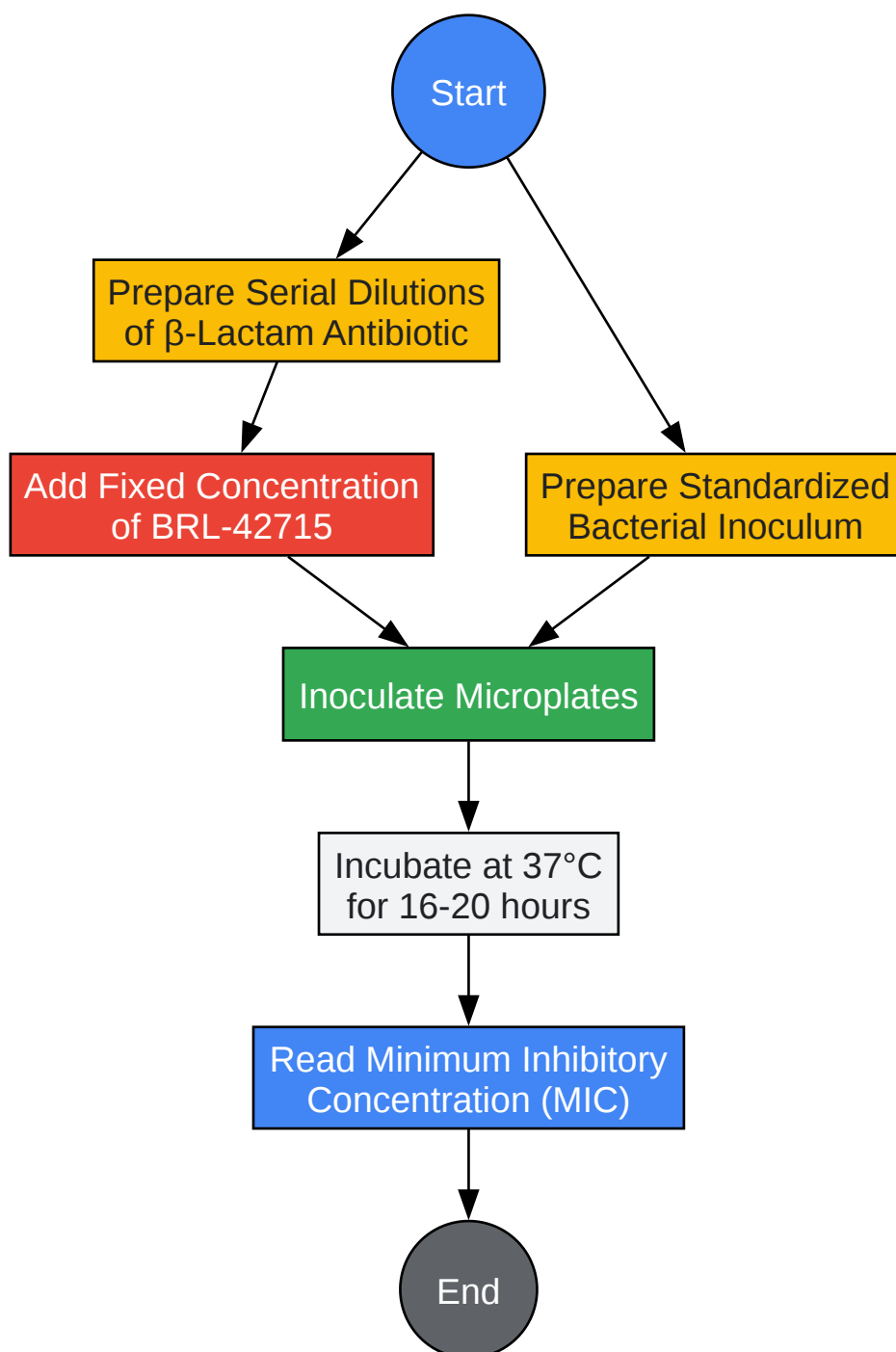
Parameter	Organism/Enzyme	Value	Reference
IC ₅₀	Various β -lactamases	<0.01 $\mu\text{g/mL}$	
Potentialiation Concentration	β -lactamase-producing Enterobacteriaceae	1 $\mu\text{g/mL}$	
Amoxicillin MIC ₅₀ Reduction	Enterobacteriaceae (with 1 $\mu\text{g/mL}$ BRL-42715)	>128 $\mu\text{g/mL}$ to 2 $\mu\text{g/mL}$	
Amoxicillin MIC Reduction	Methicillin-susceptible Staphylococcus aureus (with 1-5 $\mu\text{g/mL}$ BRL-42715)	8->32 $\mu\text{g/mL}$ to ≤ 0.06 $\mu\text{g/mL}$	

Visualizations



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Caption: Mechanism of action of **BRL-42715**.



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Caption: Workflow for MIC potentiation assay.

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